

manganese glycerophosphate CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MANGANESE
GLYCEROPHOSPHATE

Cat. No.: B223758

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An In-depth Technical Guide to Manganese Glycerophosphate

This technical guide provides a comprehensive overview of **manganese glycerophosphate**, including its chemical identifiers, physical and chemical properties, applications, and relevant biological information. The content is intended for researchers, scientists, and professionals in drug development.

Chemical Identifiers

Manganese glycerophosphate is an organometallic compound.[1] It exists in both anhydrous and hydrated forms. The CAS numbers and synonyms associated with this compound are detailed below.

Identifier	Value
CAS Number	1320-46-3 (for the hydrated form)[1][2][3][4][5] 34346-59-3[3][6]
EC Number	215-301-4[1][3][4][5]
Molecular Formula	C ₃ H ₇ MnO ₆ P (anhydrous)[6][7] C ₃ H ₇ MnO ₆ P·xH ₂ O (hydrated)[3][5]
Synonyms	Hydrated Manganese Glycerophosphate[2][5], MANGANESE GLYCEROPHOSPHATE 98%[6], GLYCEROPHOSPHORIC ACID MANGANESE SALT[6], Manganese(II) glycerophosphate hydrate[3], manganese(2+) 2,3-dihydroxypropyl phosphate hydrate[3], Glycerol, dihydrogen phosphate, manganese(2+) salt (1:1)[4][8], MANGANESE (AS GLYCEROPHOSPHATE)[4], GLYCEROL PHOSPHATE MANGANESE SALT[4], manganese 2-glycerophosphate[7], MANGANESE 2-GLYCERYL PHOSPHATE[7], GLYCERO-2-PHOSPHATE, MANGANESE SALT[7].
IUPAC Name	2,3-dihydroxypropyl phosphate; manganese(2+) [6] 1,3-dihydroxypropan-2-yl phosphate; manganese(2+)[7]

Physicochemical Properties

Manganese glycerophosphate is typically a white or pale pink, hygroscopic powder.[2][5][9] Its solubility is a key characteristic; it is practically insoluble in water and ethanol but is freely soluble in dilute mineral acids.[2][5][9]

Property	Description
Appearance	White or pale pink, hygroscopic powder.[2][5][9]
Solubility in Water	Practically insoluble or slightly soluble.[2][9]
Solubility in Ethanol	Practically insoluble in ethanol (96 per cent).[2][5][9]
Solubility in Acid	Freely soluble in dilute mineral acids.[5][9]
Other Solubilities	One gram dissolves in about 5 mL of a 1:4 citric acid solution.[2][9]

Applications and Functions

Manganese glycerophosphate serves primarily as a nutrient and dietary supplement.[2][8][10] It is utilized in the food, beverage, and pharmaceutical industries as a source of bioavailable manganese.[8][10]

Key Functions:

- **Nutrient Supplement:** Used in food and feed supplements.[2]
- **Bone Health:** Manganese is essential for the formation of bones.[11]
- **Metabolic Role:** It aids in the metabolism of carbohydrates and fats and assists in calcium absorption.[11]
- **Enzyme Component:** It is a component of the enzyme superoxide dismutase, which helps combat free radicals.[11]
- **Physiological Support:** Plays a role in the formation of clotting factors, connective tissue, and sex hormones, and is important for normal brain and nerve function.[11]

Technical Specifications

The following tables summarize the quality and purity specifications for **manganese glycerophosphate** according to the British Pharmacopoeia (BP) and Food Chemical Codex

(FCC).

Table 4.1: British Pharmacopoeia (BP) / Ph. Eur. Specifications

Parameter	Specification
Definition	A mixture of hydrated manganese(II) (2RS)-2,3-dihydroxypropyl phosphate and hydrated manganese(II) 2-hydroxy-1-(hydroxymethyl)ethyl phosphate.[5][9]
Content (Assay)	97.0% to 102.0% (dried substance).[5][9]
Loss on Drying	Maximum 12.0%.[2][5][9]
Glycerol and ethanol-soluble substances	Maximum 1.0%.[2]
Chlorides	Maximum 0.15%.[2][9]
Phosphates	Maximum 0.3%.[2][9]
Sulphates	Maximum 0.2%.[2][9]
Iron	Maximum 50 ppm.[2][9]
Heavy Metals	Maximum 20 ppm.[2][9]

Table 4.2: Food Chemical Codex (FCC) Grade Specifications

Parameter	Specification
Content (Assay)	98.0% to 100.5% of $C_3H_7MnO_6P$ (after drying).[2][9]
Lead	Not more than 4 mg/kg.[2][9]
Loss on Drying	Not more than 12.0%.[2][9]
Function	Nutrient.[2][9]

Analytical Methods and Protocols

Detailed experimental protocols for **manganese glycerophosphate** are typically found in pharmacopoeial monographs. Below are summaries of key analytical procedures for quality control.

Protocol 5.1: Assay (Titration Method)

This protocol determines the purity of **manganese glycerophosphate**.

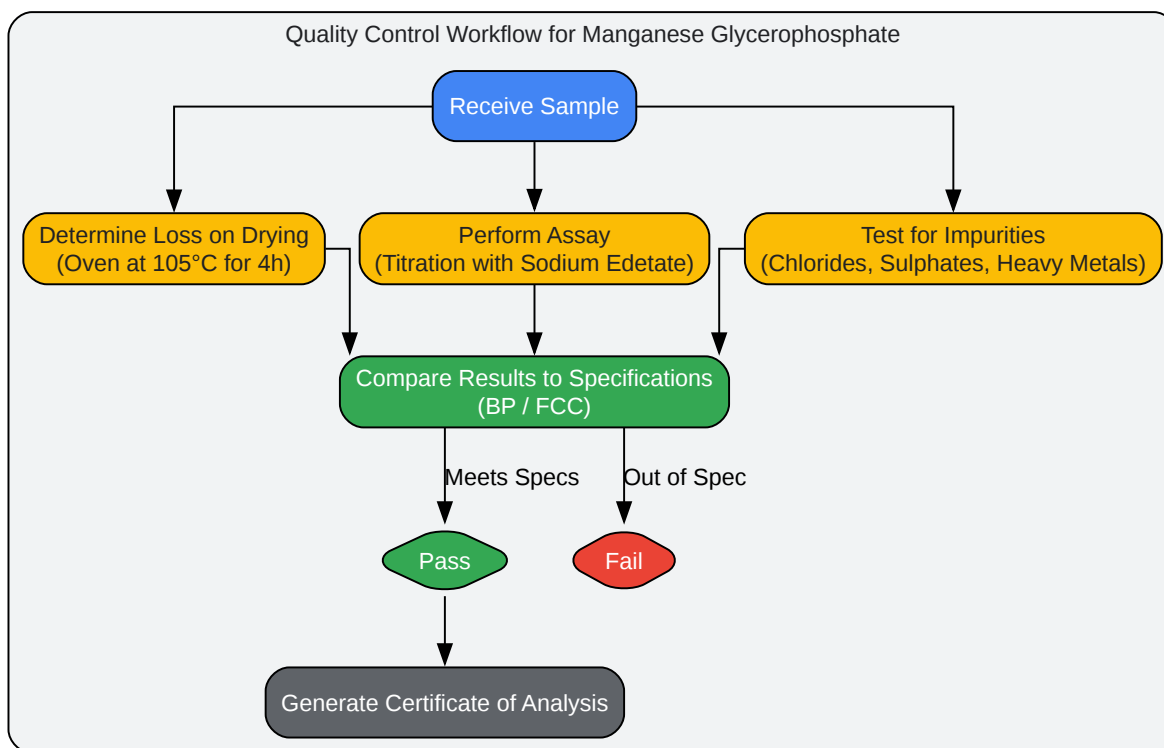
- **Sample Preparation:** Dissolve 0.200 g of the substance in 50 ml of water, stirring until fully dissolved.
- **Reagent Addition:** Add 10 mg of ascorbic acid, 20 ml of ammonium chloride buffer solution (pH 10.0), and 0.3 ml of a 2 g/l solution of mordant black 11 in triethanolamine.
- **Titration:** Titrate the solution with 0.1 M sodium edetate.
- **Endpoint:** The endpoint is reached when the color of the solution changes from violet to a pure blue.^{[5][9]}

Protocol 5.2: Determination of Loss on Drying

This method quantifies the water content in the hydrated form of the compound.

- **Sample Preparation:** Weigh 1.000 g of the substance.
- **Drying:** Place the sample in an oven and dry at 105°C for 4 hours.
- **Calculation:** The loss on drying is the difference in weight before and after drying, expressed as a percentage.^{[2][5][9]}

The following diagram illustrates a generalized workflow for the quality control analysis of **manganese glycerophosphate**.



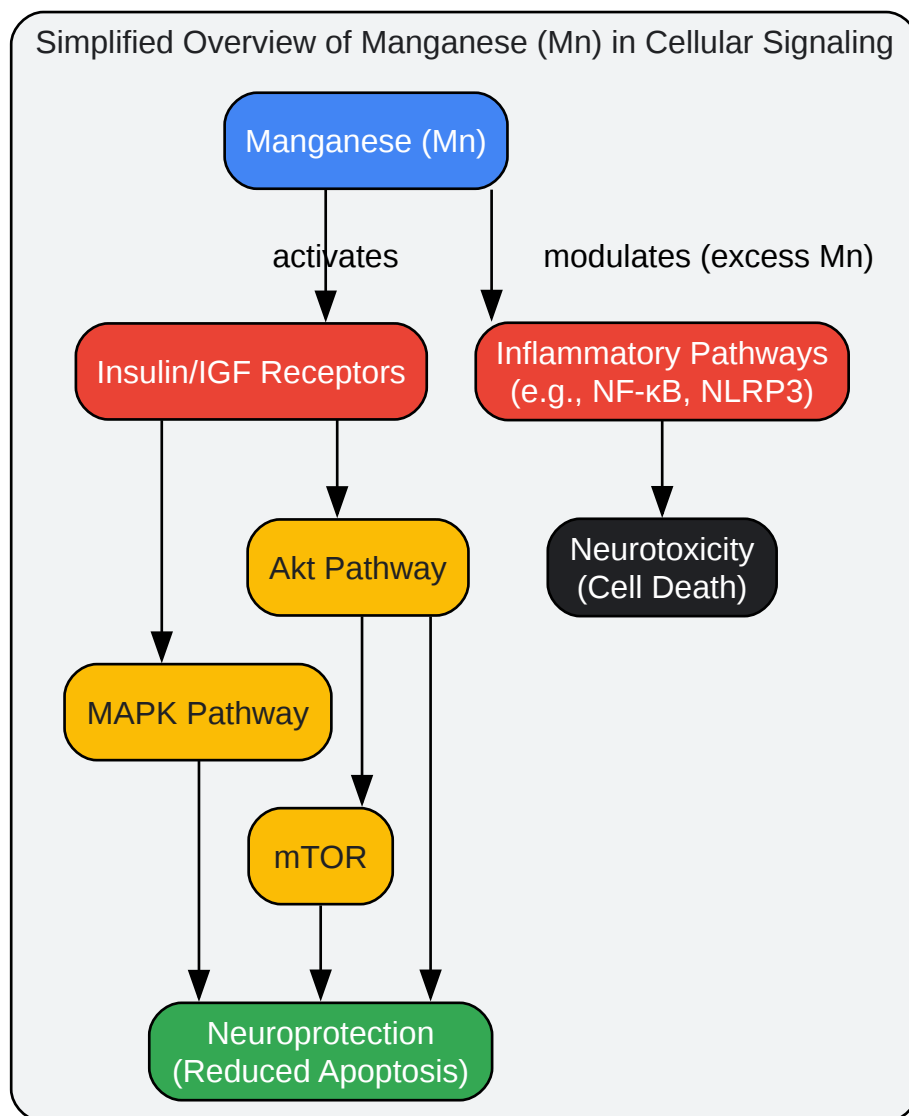
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Caption: A typical workflow for the quality control testing of **Manganese Glycerophosphate**.

Biological Role and Signaling Pathways

While manganese is an essential trace element, its excess can lead to neurotoxicity.^{[12][13]} Manganese is known to be a cofactor for various enzymes and plays a role in several signaling pathways.^{[12][14]} The insulin-like growth factor (IGF) signaling pathway, which involves downstream effectors like protein kinase B (Akt) and mitogen-activated protein kinase (MAPK), is particularly relevant.^{[12][14]} This pathway is crucial for reducing apoptosis and protecting against motor deficits.^{[12][14]}

The diagram below illustrates the general role of manganese in key signaling pathways related to neuroprotection and neurotoxicity.



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Caption: Role of manganese in IGF, MAPK, and Akt signaling pathways.

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- To cite this document: BenchChem. [manganese glycerophosphate CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b223758#manganese-glycerophosphate-cas-number-and-synonyms>]

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